

Swietenidin B storage conditions stability

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Swietenidin B

CAS No.: 2721-56-4

Cat. No.: S603432

Get Quote

Standard Stability Storage Conditions

For any new chemical entity like Swietenin B, stability is typically evaluated under long-term, intermediate, and accelerated storage conditions as per ICH (International Council for Harmonisation) guidelines [1] [2]. The table below summarizes these standard conditions.

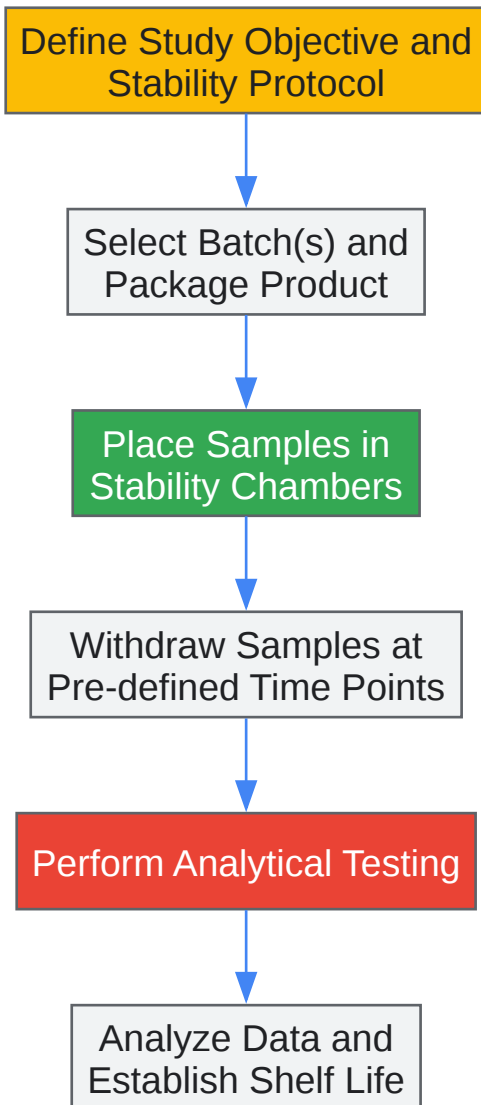
Study Type	Standard Conditions	Typical Minimum Duration	Primary Purpose
Long-term	25°C ± 2°C / 60% RH ± 5% RH	12 months (to cover proposed shelf life)	Establish recommended storage conditions and shelf life [2].
Intermediate	30°C ± 2°C / 65% RH ± 5% RH	6 months	Bridge data when accelerated results show significant change [1] [2].
Accelerated	40°C ± 2°C / 75% RH ± 5% RH	6 months	Evaluate short-term stability and identify potential degradation products [1] [2].

Special Considerations:

- Cold Storage:** If Swietenin B is thermolabile, testing at 5°C ± 3°C or -20°C ± 5°C may be required [2].
- Light Sensitivity:** Perform photostability testing (e.g., ICH Q1B) to determine if light-protected packaging is needed [2].

Experimental Workflow for Stability Study

The following diagram outlines the key stages in designing and conducting a stability study for a compound like Swietenin B.



[Click to download full resolution via product page](#)

Key Experimental Details:

- **Step 1: Define Protocol**
 - **Objective:** To determine the recommended storage conditions and shelf life for Swietenin B.

- **Design:** Place samples in the standard long-term, accelerated, and intermediate (if needed) stability chambers [1] [2].
- **Time Points:** For a 12-month study, typical points are 0, 1, 2, 3, 6, 9, and 12 months. Accelerated studies often use 0, 1, 2, 3, and 6 months [1].
- **Step 2: Select and Package Batch**
 - Use a minimum of three primary batches of the drug substance or product that is representative of the manufacturing process [3].
 - Package the product in the container closure system proposed for marketing.
- **Step 3 & 4: Storage and Withdrawal**
 - Use stability chambers that provide precise control and monitoring of temperature and relative humidity.
 - Withdraw samples at predetermined intervals for analysis.
- **Step 5: Analytical Testing and Analysis**
 - **Testing Attributes:** Assay (potency), degradation products (impurities), physical properties (e.g., color, state), and microbiological attributes [1].
 - **Methodology:** Use a validated **Stability-Indicating Method (SIM)**, such as High-Performance Liquid Chromatography (HPLC). The method must separate the Active Pharmaceutical Ingredient (API) from its degradation products [1].
 - **Data Analysis:** Plot degradation profiles and use statistical analysis (e.g., ANCOVA) to test for batch similarity and estimate shelf life [3].

Frequently Asked Questions

- **What if my accelerated stability data shows significant degradation?**
 - This indicates the product may have a limited shelf life at room temperature. You should rely on the long-term and intermediate data to set the shelf life. If a significant change occurs within the first 3-6 months at accelerated conditions, it can be a predictor of instability, and you may need to recommend refrigerated storage [2].
- **How many batches are needed for a stability study, and can their data be combined?**
 - A minimum of three batches is standard. Data from these batches can be pooled for shelf-life estimation if statistical analysis (ANCOVA) shows no significant difference in their degradation

slopes and intercepts, using a significance level of 0.25 as per ICH Q1E [3].

- **What is a forced degradation study, and how is it different?**
 - Forced degradation (or stress testing) involves exposing the drug substance to harsh conditions (e.g., acid, base, oxidation, heat, light) to identify likely degradation products and validate that your analytical method is "stability-indicating." It is a development tool, not part of the formal shelf-life study [1].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. studies in drug development process Stability [pharmastate.academy]
2. In Pharma Industry | GMP Insiders Stability Storage Conditions [gmpinsiders.com]
3. Pooling of Batches for Stability Analysis Data [pharmtech.com]

To cite this document: Smolecule. [Swietenidin B storage conditions stability]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b603432#swietenidin-b-storage-conditions-stability>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com